

Application Note and Protocol: Preparation of Penduletin Stock Solution in DMSO

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Compound of Interest

Compound Name: Penduletin

Cat. No.: B192055

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Penduletin, a flavonoid compound, is investigated for its potential therapeutic properties. For in vitro and in vivo studies, it is often necessary to prepare a concentrated stock solution that can be accurately diluted to working concentrations. Dimethyl sulfoxide (DMSO) is a widely used polar aprotic solvent capable of dissolving a broad range of organic compounds, including flavonoids. This document provides a detailed protocol for the preparation, storage, and handling of a **Penduletin** stock solution in DMSO.

Data Presentation

Table 1: Properties of **Penduletin**

Property	Value
Molecular Formula	C ₁₈ H ₁₆ O ₇ [1]
Molecular Weight	344.3 g/mol [1]
Appearance	Solid powder
IUPAC Name	5-hydroxy-2-(4-hydroxyphenyl)-3,6,7-trimethoxychromen-4-one [1]

Table 2: Recommended Storage Conditions for Stock Solutions in DMSO

Storage Temperature	Duration	Recommendation
-20°C	1 month[2]	For short-term storage.[2]
-80°C	6 months[2]	For long-term storage.[2]

Experimental Protocol

This protocol outlines the steps to prepare a 10 mM stock solution of **Penduletin** in DMSO. It is recommended to start with a small test preparation to ensure solubility at the desired concentration.

Materials:

- **Penduletin** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes and sterile tips
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Safety Precautions: Work in a well-ventilated area, preferably a chemical fume hood. Wear appropriate PPE as DMSO can facilitate the absorption of substances through the skin.[3]
- Determine the Required Mass of **Penduletin**:

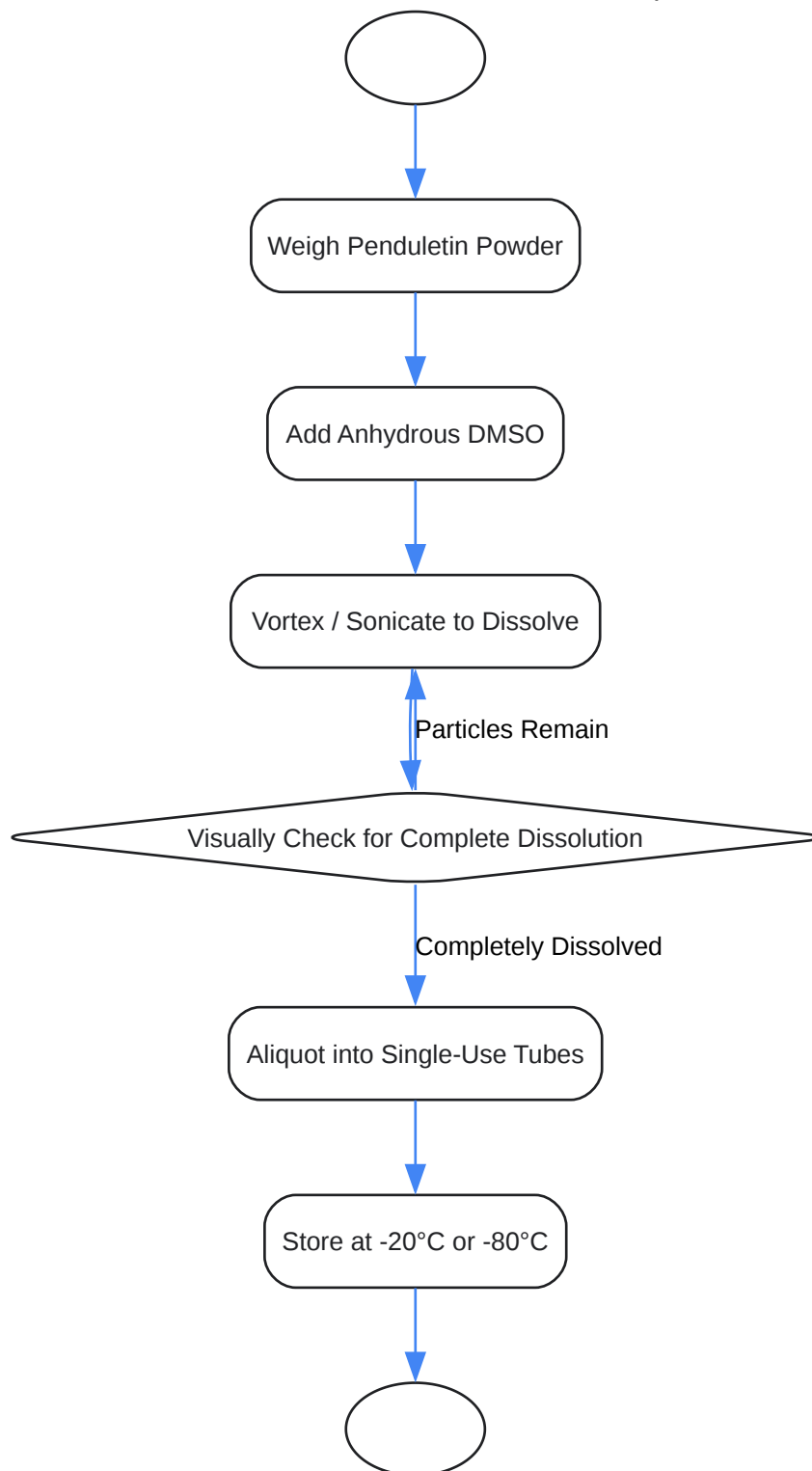
- To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **Penduletin** using the following formula:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 344.3 \text{ g/mol} * 1000 \text{ mg/g} = 3.443 \text{ mg}$
- Weighing **Penduletin**:
 - Carefully weigh out 3.443 mg of **Penduletin** powder on an analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **Penduletin** powder.
 - Cap the tube securely.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the solution in a water bath for 5-10 minutes. Gentle warming (e.g., to 37°C) can also aid dissolution, but be cautious as heat may degrade the compound.
- Storage:
 - Once the **Penduletin** is completely dissolved, the stock solution is ready for use.
 - For storage, it is crucial to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[2\]](#)
 - Store the aliquots in tightly sealed tubes at -20°C for short-term storage or -80°C for long-term storage.[\[2\]](#)

Dilution to Working Concentration:

- When preparing working solutions for experiments, thaw a single aliquot of the stock solution.
- Dilute the stock solution with the appropriate cell culture medium or buffer to the desired final concentration.
- It is critical to ensure that the final concentration of DMSO in the working solution is low enough to not affect the experimental system (typically <0.5% for cell-based assays).^[2] Always include a vehicle control (medium/buffer with the same final concentration of DMSO) in your experiments.

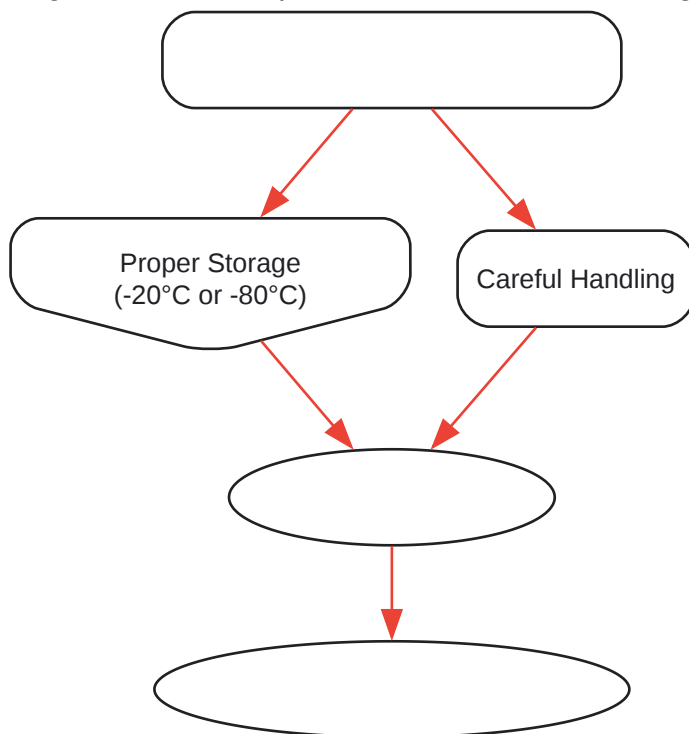
Mandatory Visualization

Workflow for Penduletin Stock Solution Preparation

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Caption: Workflow for preparing **Penduletin** stock solution in DMSO.

Logical Relationships in Stock Solution Handling



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Caption: Key factors for maintaining the integrity of the stock solution.

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References

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